

An In-Depth Technical Guide to Isomorellic Acid: Physical and Chemical Properties

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Compound of Interest

Compound Name: *Isomorellic acid*

Cat. No.: *B1240200*

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Introduction

Isomorellic acid is a naturally occurring caged xanthone found in the resin of *Garcinia hanburyi*. As a member of this unique class of compounds, **isomorellic acid** has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **isomorellic acid**, offering a valuable resource for researchers and professionals in the field of drug discovery and development.

Physical and Chemical Properties

The physical and chemical properties of **isomorellic acid** are summarized in the table below. It is important to note that while the molecular formula and weight are well-established, other experimental data such as melting and boiling points remain to be fully characterized in publicly available literature.

Property	Value	Source
Molecular Formula	C ₃₃ H ₃₆ O ₈	[1][2][3]
Molecular Weight	560.64 g/mol	[3]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of natural products. While specific spectral data for **isomorellic acid** is not widely reported in readily accessible literature, the structural elucidation of caged xanthenes from *Garcinia hanburyi*, including **isomorellic acid**, has been achieved through a combination of spectroscopic techniques. Researchers should refer to specialized phytochemical studies for in-depth spectral analysis. The general approaches used for related compounds are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are fundamental for determining the complex structure of caged xanthenes. These techniques provide information on the chemical environment of hydrogen and carbon atoms, respectively, allowing for the elucidation of the molecule's intricate framework.

Infrared (IR) Spectroscopy

IR spectroscopy is employed to identify the functional groups present in **isomorellic acid**. Characteristic absorption bands would be expected for hydroxyl (-OH), carbonyl (C=O), and carbon-carbon double (C=C) bonds within the molecule.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and is particularly useful for compounds with chromophores, such as the aromatic rings and

conjugated systems present in xanthones.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of **isomorellic acid**. High-resolution mass spectrometry (HRMS) provides a precise mass measurement, confirming the molecular formula. Fragmentation patterns observed in MS/MS experiments can further aid in structural elucidation.

Experimental Protocols

The isolation and purification of **isomorellic acid** are key steps for its further study. The following is a generalized workflow based on methods used for the isolation of caged xanthones from *Garcinia hanburyi*.

Isolation and Purification Workflow

Caption: Generalized workflow for the isolation of **isomorellic acid**.

A detailed protocol would involve the following steps:

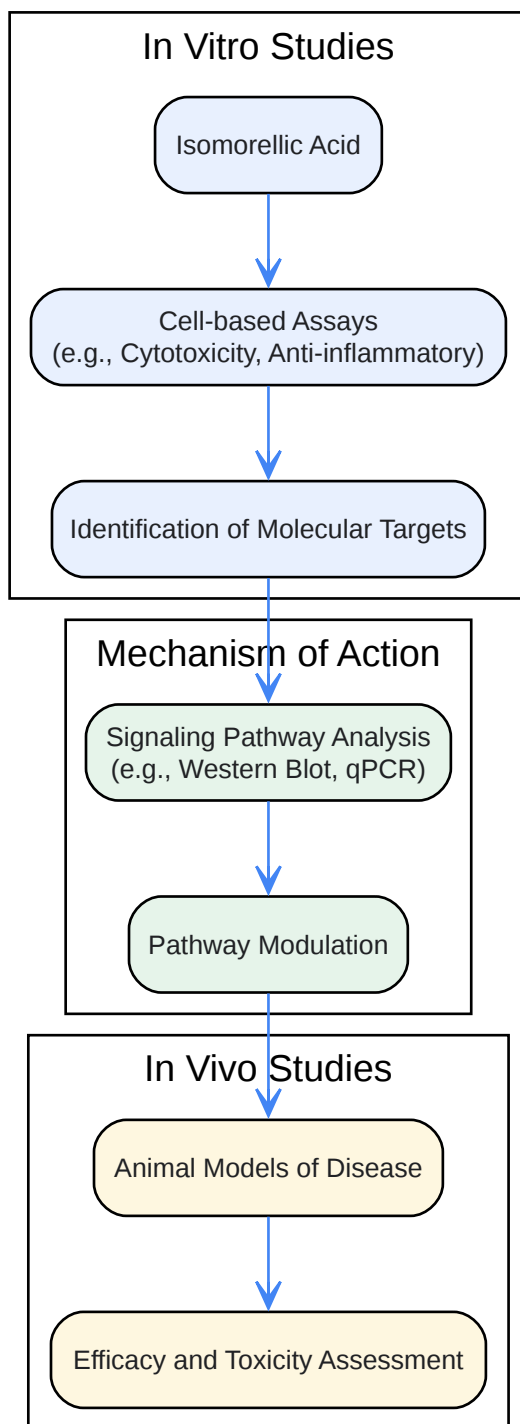
- **Extraction:** The resin of *Garcinia hanburyi* is extracted with a suitable organic solvent, such as methanol or ethanol, to obtain a crude extract.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol) to separate the components into fractions of varying polarity.
- **Purification:** Fractions containing **isomorellic acid**, as identified by techniques like thin-layer chromatography (TLC), are further purified using methods such as preparative high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using a combination of spectroscopic methods, including ^1H NMR, ^{13}C NMR, IR, UV-Vis, and mass spectrometry.

Biological Activity and Signaling Pathways

Isomorellic acid belongs to the class of caged xanthenes, which are known for their diverse biological activities. While specific signaling pathways for **isomorellic acid** are not yet well-defined in the literature, related compounds from *Garcinia* species have demonstrated a range of effects, including cytotoxic and anti-inflammatory activities. Further research is needed to elucidate the specific molecular targets and mechanisms of action of **isomorellic acid**.

The general approach to investigating the biological activity and signaling pathways of a natural product like **isomorellic acid** is depicted in the following diagram.

Investigation of Biological Activity and Signaling Pathways

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Caption: Logical workflow for investigating the biological activity of **isomorellic acid**.

Conclusion

Isomorellic acid is a fascinating natural product with potential for further scientific investigation. This guide consolidates the currently available information on its physical and chemical properties. A significant opportunity exists for further research to fully characterize this compound, including the determination of its melting and boiling points, detailed elucidation of its spectral properties, and a thorough investigation of its biological activities and underlying signaling pathways. Such studies will be invaluable for unlocking the full therapeutic potential of **isomorellic acid**.

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